

Tert-Butyl Nitrite: A Technical Guide to its Potential Hazards and Toxicity

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Compound of Interest

Compound Name: *tert-Butyl nitrite*

Cat. No.: B031348

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Introduction

Tert-butyl nitrite (TBN), an organic alkyl nitrite, sees use as a reagent in organic synthesis.[1] [2] This document provides a comprehensive technical overview of the potential hazards and toxicity of **tert-butyl nitrite**, compiled from available safety data sheets, toxicological databases, and scientific literature. The information is intended to inform researchers, scientists, and drug development professionals, enabling a thorough risk assessment in laboratory and industrial settings. This guide details acute and potential long-term health effects, presents available quantitative toxicological data, outlines relevant experimental methodologies, and illustrates the primary mechanism of acute toxicity.

Physicochemical Properties and Hazardous Identification

Tert-butyl nitrite is a clear yellow, highly flammable liquid and vapor with a flashpoint of -10°C. [3][4] It is light-sensitive and thermally unstable, with the potential to decompose or explode when heated.[3] It is incompatible with reducing agents, strong acids, and finely powdered metals.[3] Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[3][4]

Hazard Statements:

- H225: Highly flammable liquid and vapour.[4][5][6]
- H302: Harmful if swallowed.[4][5][6]
- H332: Harmful if inhaled.[4][5][6]

Toxicological Data

The primary acute toxic effect of **tert-butyl nitrite** is methemoglobinemia, a condition where the iron in hemoglobin is oxidized from the ferrous (Fe²⁺) to the ferric (Fe³⁺) state, rendering it unable to transport oxygen effectively.[7] This can lead to cyanosis (bluish discoloration of the skin), headache, dizziness, nausea, and in severe cases, respiratory distress and death.[3][4]

Acute Toxicity

Quantitative acute toxicity data for **tert-butyl nitrite** is summarized in the table below.

Exposure Route	Test Species	Parameter	Value	Reference
Oral	Mouse	LD50	308 mg/kg	[3][4][8]
Inhalation	Mouse	LC50	10852 ppm/1H	[3]

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%

Other Toxicological Endpoints

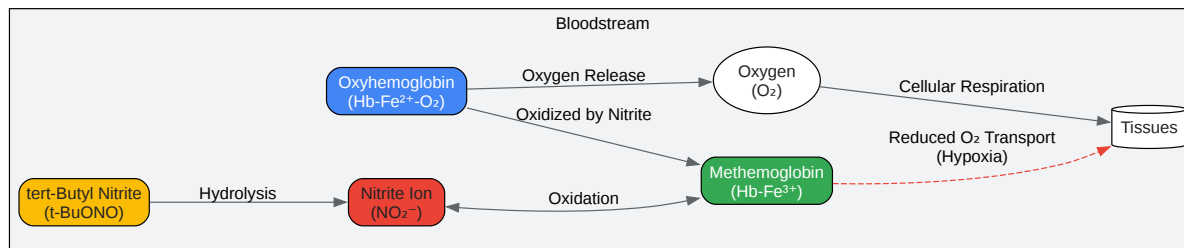
Information on other toxicological endpoints for **tert-butyl nitrite** is limited. Much of the available data is for related alkyl nitrites or the nitrite class of compounds in general.

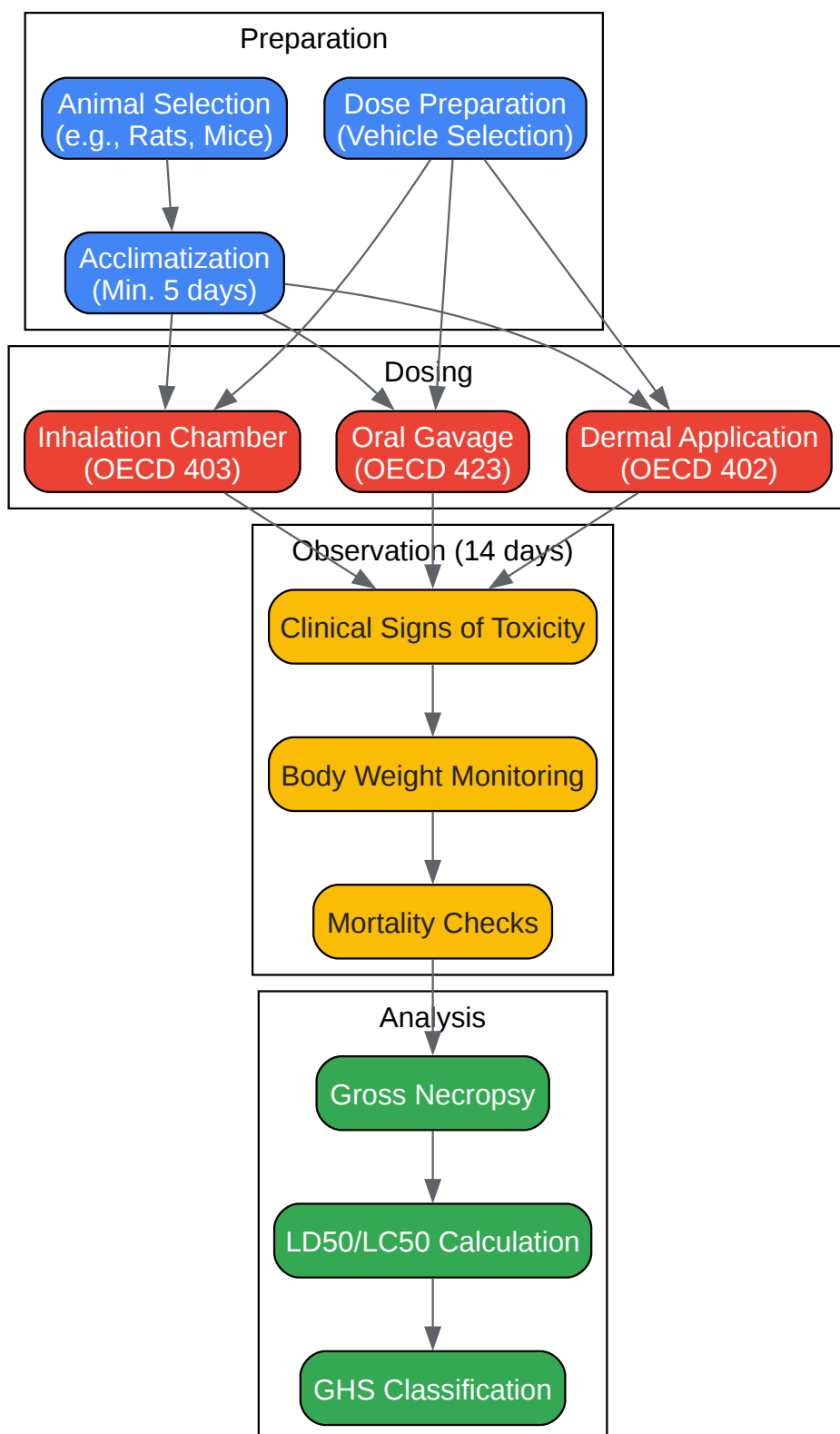
Endpoint	Finding	Comments	Reference
Skin Corrosion/Irritation	Causes skin irritation.	No quantitative data available for tert-butyl nitrite.	[3]
Eye Damage/Irritation	Causes eye irritation. Lachrymator. May cause permanent corneal opacification.	No quantitative data available for tert-butyl nitrite.	[3]
Respiratory/Skin Sensitization	No data available.	[4]	
Germ Cell Mutagenicity	Laboratory experiments have resulted in mutagenic effects.	Specific Ames test data for tert-butyl nitrite is not readily available. However, other alkyl nitrites have tested positive in the Salmonella typhimurium assay.	[3]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	Studies on isobutyl nitrite have shown evidence of carcinogenic activity in rodents. Ingested nitrites, in general, are considered "probably carcinogenic to humans" by IARC under conditions that result in endogenous nitrosation.	[4][9]
Reproductive Toxicity	May cause reproductive and fetal effects.	No specific studies on tert-butyl nitrite were identified.	[3]

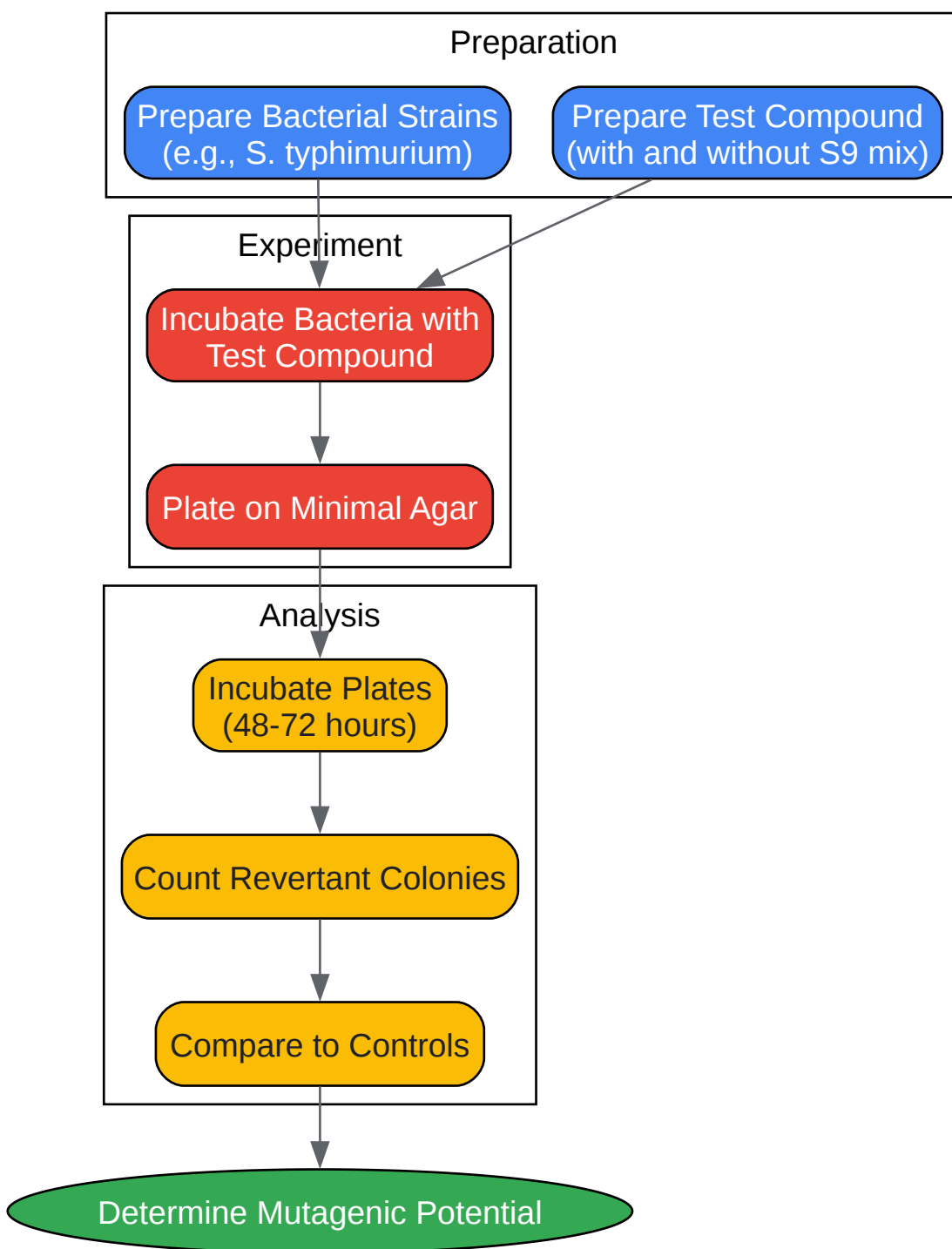
Specific Target Organ Toxicity (Single Exposure)	Target Organs: Blood, central nervous system, immune system, smooth muscle, ears.	Effects include methemoglobinemia, dizziness, and suffocation. [3]
Specific Target Organ Toxicity (Repeated Exposure)	Prolonged exposure may cause anemia and methemoglobinemia.	No specific chronic toxicity studies on tert-butyl nitrite were identified. [3]
Aspiration Hazard	No data available.	[4]

Mechanism of Toxicity: Methemoglobin Formation

The primary mechanism of acute toxicity for **tert-butyl nitrite** is the induction of methemoglobinemia. This process involves the oxidation of the ferrous iron (Fe^{2+}) in hemoglobin to ferric iron (Fe^{3+}), rendering the hemoglobin molecule incapable of binding and transporting oxygen.







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